

(R)-2-Bromoocetane: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: (R)-2-Bromoocetane

Cat. No.: B1611525

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Introduction

(R)-2-Bromoocetane is a chiral alkyl halide that serves as a crucial building block in synthetic organic chemistry. Its well-defined stereochemistry makes it a valuable intermediate in the synthesis of enantiomerically pure compounds, particularly in the pharmaceutical industry. This technical guide provides an in-depth overview of the core physical properties of **(R)-2-Bromoocetane**, complete with detailed experimental protocols for their determination.

Physical and Chemical Properties

(R)-2-Bromoocetane is a colorless to pale yellow liquid at room temperature.^[1] It is characterized by its chirality, with the bromine atom attached to the second carbon atom of the octane chain, which is a stereocenter.^[1] This compound is generally stable but can be sensitive to light and is incompatible with strong oxidizing agents.^[2] It is soluble in organic solvents and has limited solubility in water.^[1]

Summary of Quantitative Data

The following table summarizes the key physical properties of **(R)-2-Bromoocetane**. It is important to note that some reported values may correspond to the racemic mixture, 2-Bromoocetane, as the physical properties of enantiomers are largely identical, with the exception of the sign of specific rotation.

Property	Value	Conditions
Molecular Formula	C8H17Br	
Molecular Weight	193.13 g/mol	
Density	1.105 g/cm ³	at 25 °C
	1.099 g/mL	
Boiling Point	105-108 °C	at 60 Torr[3][4]
	190 °C	
	191 °C	
Refractive Index	1.450	
Specific Rotation ([α]D)	-36°	

Experimental Protocols

This section details the methodologies for determining the key physical properties of **(R)-2-Bromoocetane**.

Determination of Density

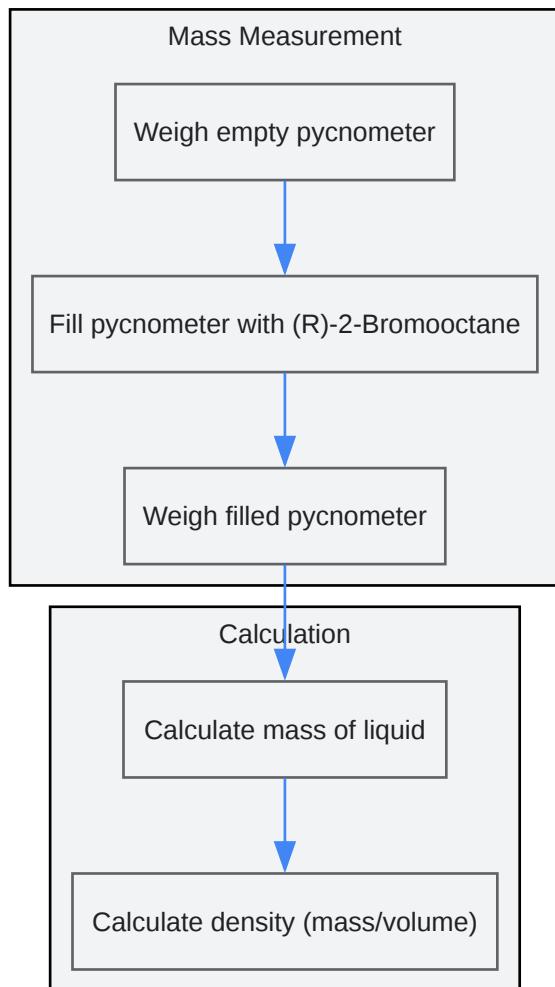
The density of a liquid is its mass per unit volume.

Methodology:

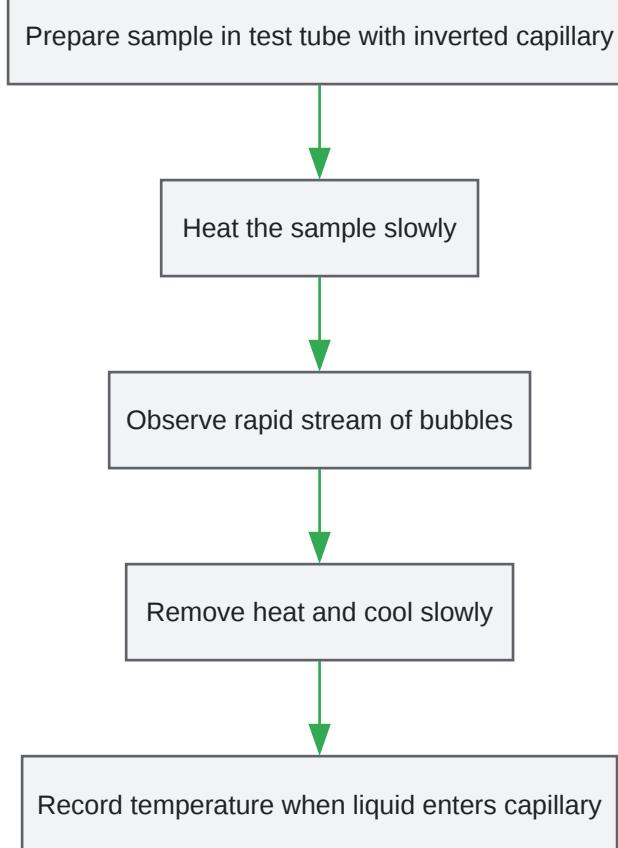
- Mass Measurement:
 - Accurately weigh a clean, dry pycnometer (specific gravity bottle) or a volumetric flask of a known volume (e.g., 10 mL) using an analytical balance. Record the mass.
 - Fill the pycnometer or volumetric flask with **(R)-2-Bromoocetane** up to the calibration mark, ensuring there are no air bubbles.
 - Weigh the filled pycnometer or volumetric flask and record the mass.

- Volume Measurement:
 - The volume is the calibrated volume of the pycnometer or volumetric flask.
- Calculation:
 - Subtract the mass of the empty container from the mass of the filled container to obtain the mass of the **(R)-2-Bromooctane**.
 - Divide the mass of the liquid by its volume to calculate the density.
 - The measurement should be performed at a constant, recorded temperature, as density is temperature-dependent.

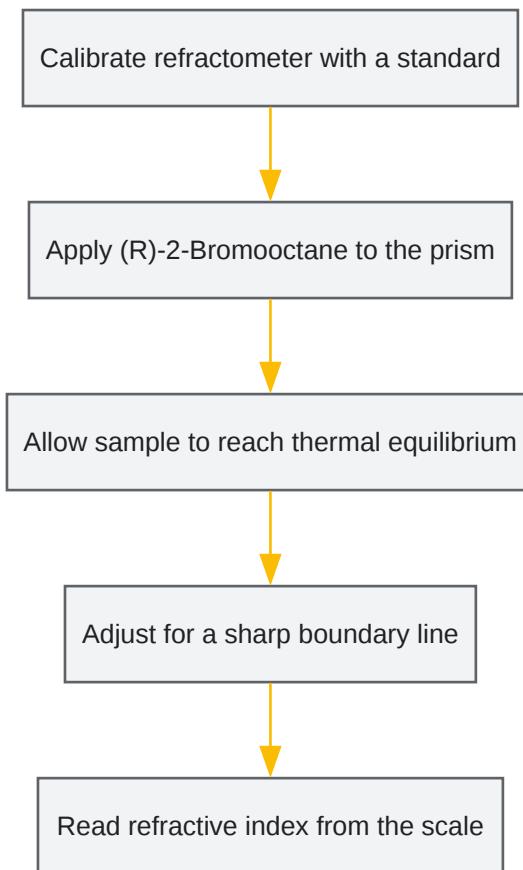
Workflow for Density Determination



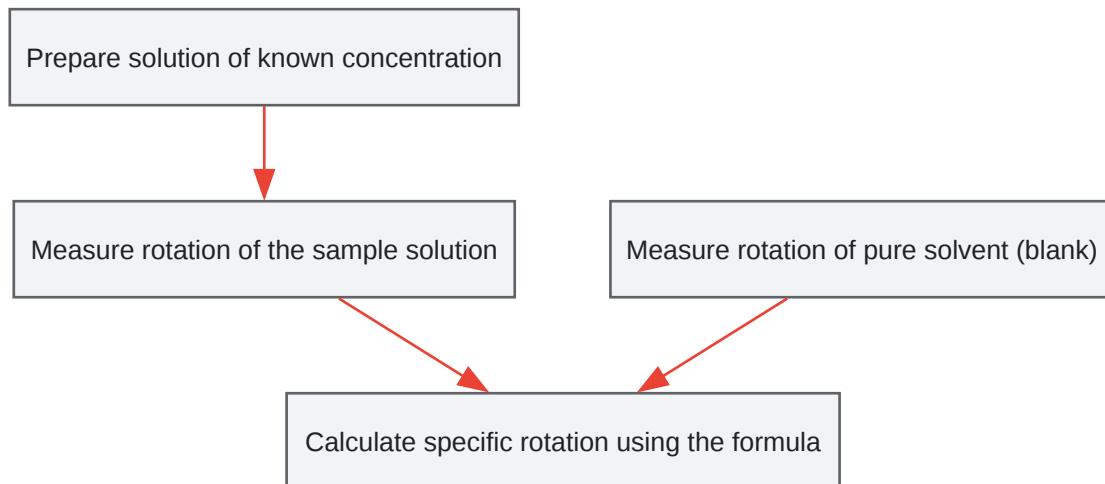
Workflow for Boiling Point Determination



Workflow for Refractive Index Determination



Workflow for Specific Rotation Determination

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